

Personal protective equipment for handling VU0467154

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Compound of Interest

Compound Name: VU0467154

Cat. No.: B15619928

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Essential Safety and Handling Guide for VU0467154

For researchers, scientists, and drug development professionals, this guide provides crucial safety and logistical information for the handling and disposal of **VU0467154**, a positive allosteric modulator of the M4 muscarinic acetylcholine receptor. Adherence to these protocols is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

VU0467154 is a tan solid with the following properties:

Property	Value
Molecular Formula	C ₁₇ H ₁₅ F ₃ N ₄ O ₃ S ₂ [1][2]
Molecular Weight	444.45 g/mol [2]
CAS Number	1451993-15-9[1]
Purity	≥95%[1]
Solubility	Soluble in DMSO[1][2]

Storage and Stability

Proper storage is critical to maintain the integrity of **VU0467154**.

Condition	Duration
-20°C	Long-term (months to years)[3]
0 - 4°C	Short-term (days to weeks)[3]
Room Temperature	During ordinary shipping (a few weeks)[3]

The compound is stable for at least four years when stored at -20°C.[1] It is shipped at room temperature as a non-hazardous chemical.[3]

Personal Protective Equipment (PPE) and Handling

Due to the compound being not yet fully tested, caution is advised.[2] The following personal protective equipment should be worn at all times when handling **VU0467154**:

- Eye/Face Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: A lab coat or other suitable protective clothing.

Handling Precautions:

- Avoid contact with skin and eyes.[2]
- Do not breathe dust.[2]
- Ensure adequate ventilation in the handling area.

Emergency Procedures

In case of contact:

- Eyes: Immediately flush with plenty of water for at least 15 minutes.
- Skin: Wash off with soap and plenty of water.

- Inhalation: If dust is inhaled, move the person into fresh air.
- Ingestion: If swallowed, rinse mouth with water.

Seek medical attention if any symptoms persist.

Disposal Plan

All waste materials contaminated with **VU0467154** should be treated as chemical waste.

Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Experimental Workflow for Handling VU0467154

The following diagram outlines the standard procedure for handling **VU0467154** from receipt to disposal.

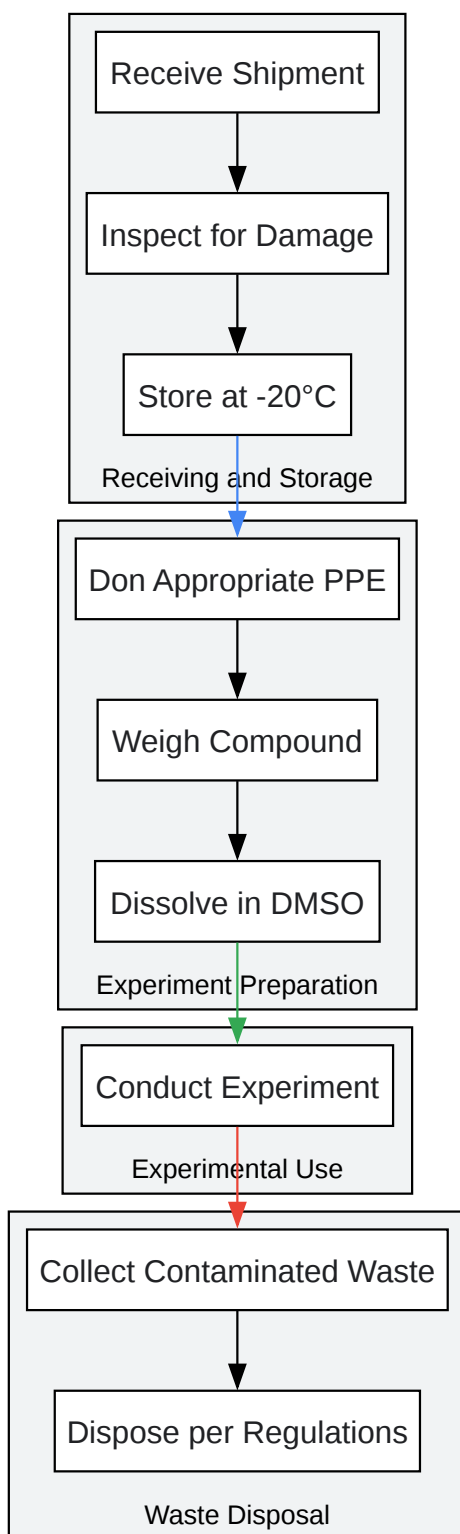


Figure 1: Standard Handling Workflow for VU0467154

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Caption: Standard Handling Workflow for **VU0467154**

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